

Application Notes and Protocols for EF-4-177 in Mice

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Compound of Interest

Compound Name: EF-4-177
Cat. No.: B15136836

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These application notes provide detailed protocols for the dosing and administration of **EF-4-177**, a potent and selective allosteric inhibitor of Cyclin-Dependent Kinase 2 (CDK2), in a mouse model. The information is based on preclinical studies evaluating its potential as a non-hormonal male contraceptive.

Compound Information

Compound Name	EF-4-177
Mechanism of Action	Allosteric inhibitor of CDK2[1][2][3]
Chemical Formula	C ₁₈ H ₁₄ F ₅ N ₃ O ₂ S
Molecular Weight	431.38 g/mol
Primary Indication (Preclinical)	Male Contraception (disruption of spermatogenesis)[1][2][3]
Administration Route	Oral[1][2]

In Vivo Dosing and Administration Protocol

This protocol is for a 28-day study in CD-1 mice to evaluate the effect of **EF-4-177** on sperm count.

Materials:

- **EF-4-177**
- Vehicle (e.g., 0.5% methylcellulose in water)
- CD-1 mice (male, age-matched)
- Oral gavage needles
- Appropriate animal handling and restraint equipment

Procedure:

- Animal Acclimation: Acclimate male CD-1 mice to the housing facility for at least one week prior to the start of the experiment.
- Formulation Preparation:
 - Prepare a suspension of **EF-4-177** in the chosen vehicle. The concentration of the suspension should be calculated based on the desired dose and the average weight of the mice.
 - For example, to achieve a dose of 30 mg/kg in a 25 g mouse with a dosing volume of 10 mL/kg, the concentration of the suspension would be 3 mg/mL.
 - Ensure the suspension is homogenous by thorough vortexing or sonication before each administration.
- Dosing:
 - Administer **EF-4-177** or vehicle control to the mice via oral gavage.
 - The recommended dosing volume for mice is typically 5-10 mL/kg.

- Dosing should be performed once daily for 28 consecutive days.
- Monitoring:
 - Monitor the animals daily for any signs of toxicity, such as changes in weight, behavior, or appearance. Slight toxicity was noted in the first week of dosing in one study[1].
 - Record body weights at least twice weekly.
- Endpoint Analysis:
 - At the end of the 28-day treatment period, euthanize the mice.
 - Collect epididymides for sperm count analysis.
 - Blood samples can be collected for pharmacokinetic analysis.
 - Testes can be collected for histological examination.

Pharmacokinetic and Efficacy Data

The following tables summarize the pharmacokinetic parameters and efficacy of **EF-4-177** in mice.

Table 1: Pharmacokinetic Profile of **EF-4-177** in Mice

Parameter	Value	Species/Strain	Administration Route	Reference
Half-life ($t_{1/2}$)	7-fold longer than control compound	Mouse	Oral	[1]
Bioavailability	Orally bioavailable	Mouse	Oral	[1][2][3]
Distribution	Distributes to plasma and testis	Mouse	Oral	[1]
Clearance	Low	Mouse	Not specified	[1]

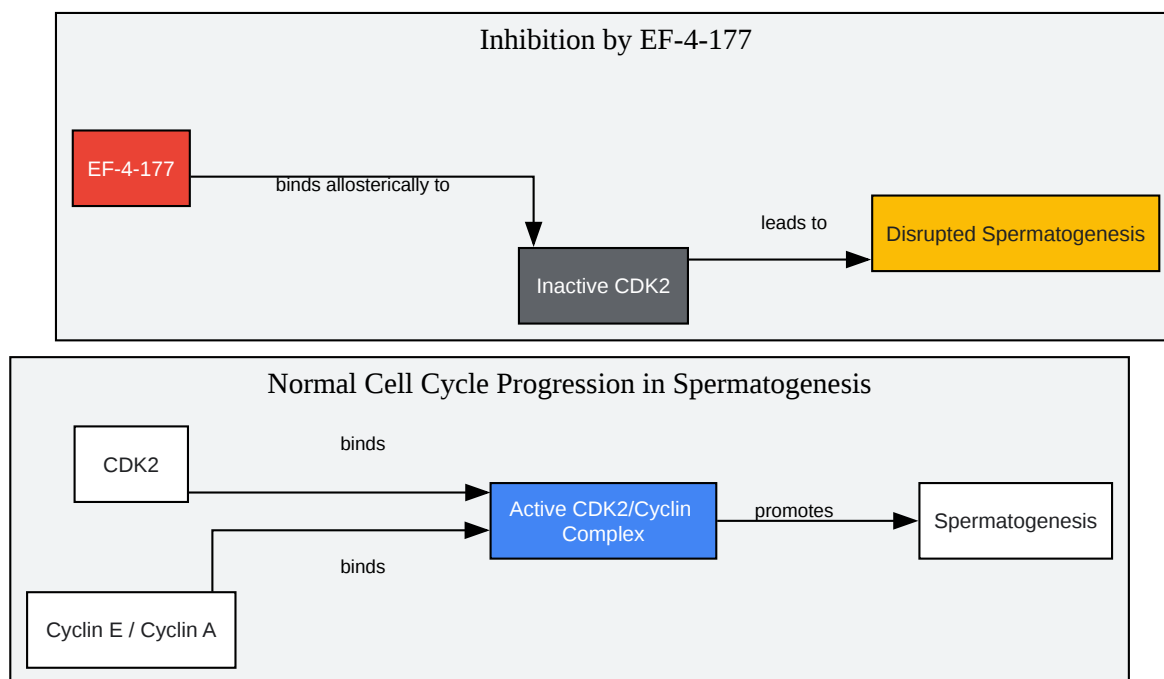
Table 2: Efficacy of **EF-4-177** on Sperm Count in CD-1 Mice

Treatment Group	Duration	Sperm Count ($\times 10^6$)	Percent Reduction vs. Vehicle	Reference
Vehicle	28 days	37.0 ± 7.8	-	[1]
EF-4-177	28 days	20.4 ± 6.1	~45%	[1]

Signaling Pathway and Experimental Workflow

Signaling Pathway of **EF-4-177** in Spermatogenesis

EF-4-177 acts as an allosteric inhibitor of CDK2. CDK2, in complex with Cyclin E or Cyclin A, plays a crucial role in the G1/S phase transition and S phase progression of the cell cycle, which is essential for spermatogenesis. By binding to an allosteric pocket on CDK2, **EF-4-177** induces a conformational change that prevents its proper function, leading to cell cycle arrest and disruption of spermatogenesis.

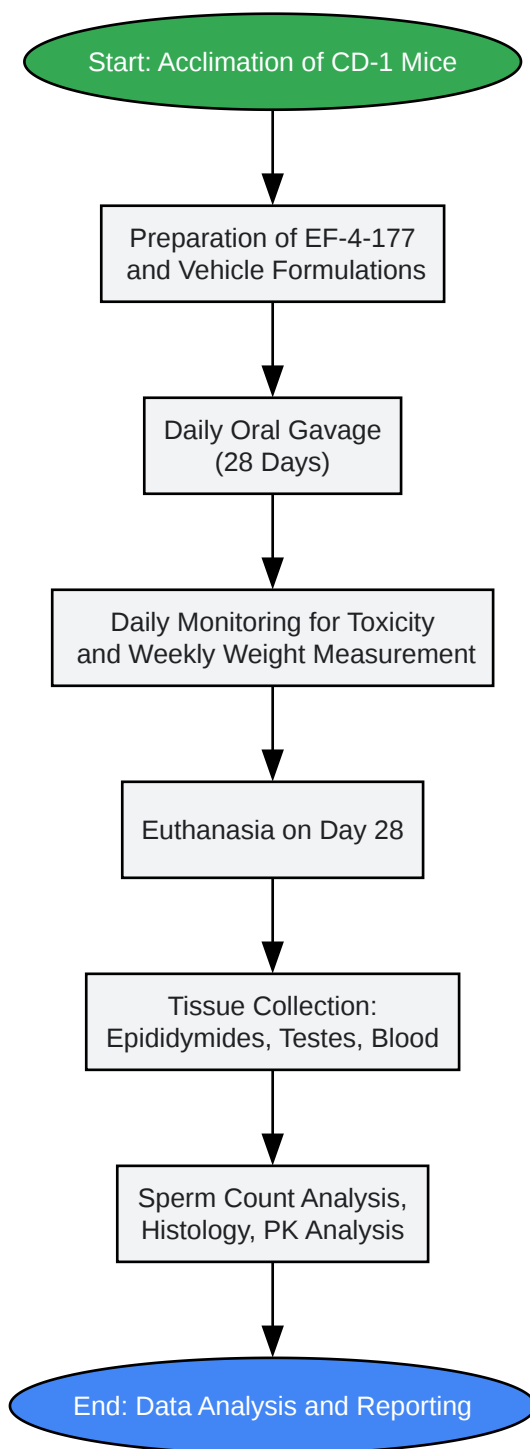


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Caption: Mechanism of **EF-4-177** action on CDK2 in spermatogenesis.

Experimental Workflow for Evaluating **EF-4-177** in Mice

The following diagram outlines the key steps in a typical preclinical study to assess the efficacy of **EF-4-177**.



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Caption: Workflow for in vivo evaluation of **EF-4-177**.

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